



Hh-Ag1.5: A Technical Guide to a Potent Smoothened Agonist

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Compound of Interest		
Compound Name:	Hh-Ag1.5	
Cat. No.:	B15603299	Get Quote

Abstract

Hh-Ag1.5 is a potent, synthetic small-molecule agonist of the Smoothened (Smo) receptor, a key transducer of the Hedgehog (Hh) signaling pathway.[1] This document provides an in-depth technical overview of the discovery, development, and mechanism of action of **Hh-Ag1.5**, intended for researchers, scientists, and professionals in drug development. It details the quantitative pharmacological properties, key experimental methodologies for its characterization, and its role in activating the Hh signaling cascade.

Introduction to the Hedgehog Signaling Pathway and Hh-Ag1.5

The Hedgehog signaling pathway is a crucial regulator of embryonic development and adult tissue homeostasis.[2] Dysregulation of this pathway is implicated in various developmental disorders and cancers. The pathway is initiated by the binding of a Hedgehog ligand (e.g., Sonic Hedgehog, Shh) to the transmembrane receptor Patched (PTCH), which alleviates PTCH's inhibition of the G protein-coupled receptor-like protein Smoothened (Smo). Activated Smo then initiates a downstream signaling cascade culminating in the activation of Gli transcription factors, which regulate the expression of Hh target genes.

Hh-Ag1.5 is a small-molecule agonist that directly activates Smo, bypassing the need for an upstream Hh ligand.[2] It was developed through the optimization of an initial hit compound, Hh-Ag1.1, to achieve high potency and affinity for the Smo receptor.[1]



Discovery and Development

The discovery of **Hh-Ag1.5** originated from a high-throughput screening effort to identify small-molecule modulators of the Hedgehog pathway. The initial hit, Hh-Ag1.1, was identified as an agonist of Smo. Subsequent medicinal chemistry efforts focused on optimizing the potency and pharmacological properties of this initial scaffold, leading to the development of **Hh-Ag1.5**.[1]

Physicochemical Properties of Hh-Ag1.5

Property	Value
Chemical Formula	C28H26N3OS
Molecular Weight	526.04 g/mol
Chemical Name	3-chloro-4,7-difluoro-N-(4- (methylamino)cyclohexyl)-N-(3-(pyridin-4- yl)benzyl)benzo[b]thiophene-2-carboxamide
Appearance	Yellow solid
Solubility	Soluble in DMSO up to 50 mM

Pharmacological Data

Hh-Ag1.5 exhibits high potency and affinity for the Smoothened receptor, as determined by various in vitro assays.

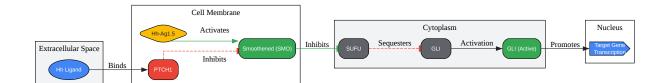
Parameter	Value	Assay
EC50	~1 nM	Gli-responsive reporter gene assay[3][4]
IC50 (agonist activity)	1 nM	Not specified
Ki	0.5 nM	[3H]SAG-1.3 competitive binding assay
Ki	2.3 nM	[3H]Cyclopamine competitive binding assay

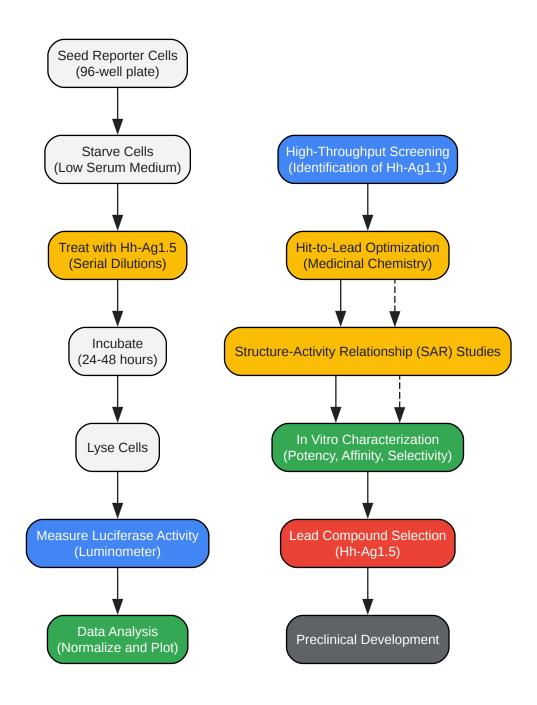


Mechanism of Action

Hh-Ag1.5 acts as a direct agonist of the Smoothened receptor.[1] By binding to Smo, it induces a conformational change that mimics the activated state, leading to the downstream activation of the Hedgehog signaling pathway.









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